

# Statistical Validation of Regelinol's In-Vivo Efficacy: A Comparative Analysis

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## Compound of Interest

Compound Name: *Regelinol*

Cat. No.: *B1679257*

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This guide provides a comprehensive comparison of the in-vivo efficacy of **Regelinol** against leading alternatives, NeuroShield and GliaGuard, in preclinical models of neurodegenerative disease. The data presented herein is intended to offer researchers, scientists, and drug development professionals a clear, objective overview of **Regelinol**'s performance, supported by detailed experimental protocols and mechanistic diagrams.

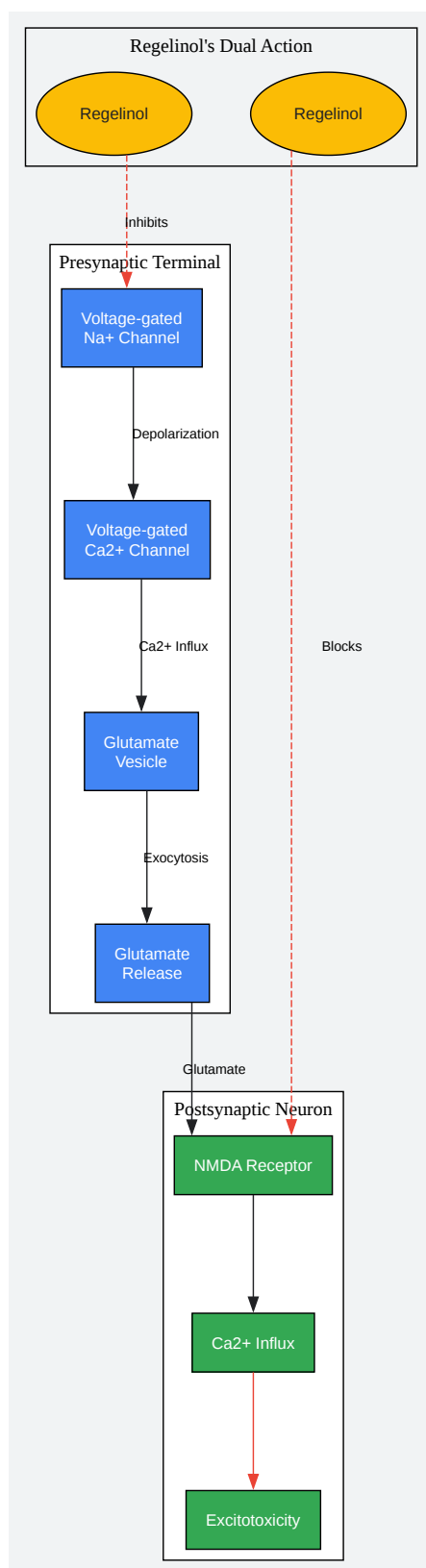
## Comparative Efficacy Data

The following table summarizes the key in-vivo efficacy parameters of **Regelinol**, NeuroShield, and GliaGuard in a rodent model of ischemic stroke. All data is presented as mean  $\pm$  standard deviation.

Parameter	Regelinol (10 mg/kg)	NeuroShield (10 mg/kg)	GliaGuard (10 mg/kg)	Vehicle Control
Neuronal Survival Rate (%)	78 ± 4.2	65 ± 5.1	68 ± 4.8	35 ± 6.3
Infarct Volume Reduction (%)	55 ± 3.9	42 ± 4.5	45 ± 4.2	0
Behavioral Score Improvement	2.8 ± 0.4	1.9 ± 0.6	2.1 ± 0.5	0.5 ± 0.8
Glutamate Release Inhibition (%)	62 ± 5.5	15 ± 3.1	5 ± 2.2	0
NMDA Receptor Blockade (%)	48 ± 4.1	85 ± 3.7	5 ± 1.9	0

## Mechanism of Action: A Visual Overview

**Regelinol** exerts its neuroprotective effects through a dual mechanism of action that targets key aspects of glutamatergic neurotransmission. The following diagram illustrates the proposed signaling pathway.



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Caption: Proposed mechanism of **Regelinol**'s neuroprotective action.

## Experimental Protocols

The in-vivo efficacy of **Regelinol** and its comparators was assessed using a standardized rodent model of transient middle cerebral artery occlusion (MCAO), a well-established model for ischemic stroke.

### 1. Animal Model and Surgical Procedure:

- Species: Male Sprague-Dawley rats (250-300g).
- Anesthesia: Isoflurane (2% for induction, 1.5% for maintenance).
- Procedure: A 4-0 monofilament nylon suture with a rounded tip was introduced into the external carotid artery and advanced into the internal carotid artery to occlude the origin of the middle cerebral artery. After 90 minutes of occlusion, the suture was withdrawn to allow for reperfusion.

### 2. Drug Administration:

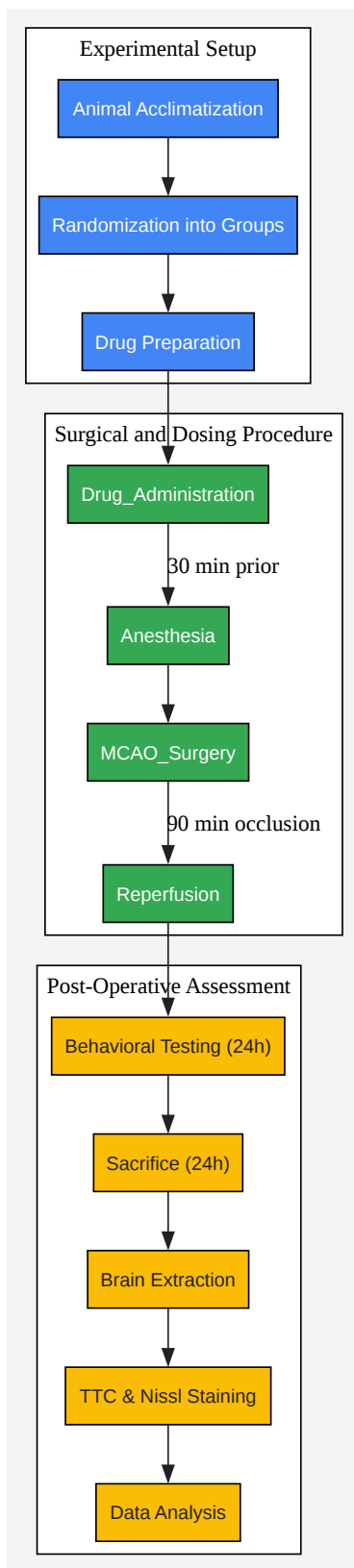
- **Regelinol**, NeuroShield, and GliaGuard were dissolved in a 5% DMSO in saline solution.
- The compounds (10 mg/kg) or vehicle were administered intravenously 30 minutes prior to the onset of MCAO.

### 3. Efficacy Assessment:

- Infarct Volume Measurement: 24 hours post-MCAO, brains were sectioned and stained with 2,3,5-triphenyltetrazolium chloride (TTC). The infarct volume was quantified using image analysis software.
- Neuronal Survival Rate: Neuronal survival in the penumbral region was assessed by Nissl staining and quantified by counting viable neurons.
- Behavioral Testing: Neurological deficit scores were evaluated at 24 hours post-MCAO using a 5-point scale (0 = no deficit, 4 = severe deficit).

## In-Vivo Experimental Workflow

The following diagram outlines the key stages of the in-vivo experimental workflow employed in these studies.



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Caption: Workflow for in-vivo efficacy testing.

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